

# Stability of Hexanoylcarnitine in biological samples during storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexanoylcarnitine

Cat. No.: B1232462

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## Technical Support Center: Stability of Hexanoylcarnitine

This technical support center provides guidance for researchers, scientists, and drug development professionals on the stability of **hexanoylcarnitine** (C6) in various biological samples during storage.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal storage temperature for ensuring the stability of **hexanoylcarnitine** in plasma and serum?

A1: For long-term storage, plasma and serum samples should be stored at -80°C. Studies have shown that even at -80°C, a slight decrease in the concentration of the acylcarnitine group can occur over several years[1]. For short-term storage (up to 30 days), -20°C is acceptable[2]. It is critical to freeze samples immediately after centrifugation and separation[2].

Q2: How long can I store plasma or serum samples at room temperature or refrigerated before analysis?

A2: Stability at room temperature or 4°C is very limited. Samples should be processed and frozen as quickly as possible. According to one laboratory guideline, plasma and serum are

stable for only one hour at room temperature or refrigerated conditions before significant changes may occur[2].

Q3: What are the recommended storage conditions for urine samples to maintain **hexanoylcarnitine** stability?

A3: For short-term storage (up to 48 hours), urine samples can be kept at 4°C[3]. For long-term biobanking, storing urine at -20°C or -80°C is the standard practice[3][4]. Studies have demonstrated good stability of many metabolites in urine stored at -22°C for over a decade, suggesting that freezing is a reliable preservation method[5][6]. Avoid storing urine at room temperature for more than 8 hours to prevent significant changes in metabolite concentrations[7].

Q4: Are there special considerations for storing Dried Blood Spots (DBS)?

A4: Yes. Acylcarnitines, including **hexanoylcarnitine**, are known to be unstable in DBS when stored at room temperature[8]. The primary degradation pathway is hydrolysis, which increases the level of free carnitine[9][10]. To minimize degradation, DBS should be stored at low humidity (<30%) and under frozen conditions ( $\leq -20^{\circ}\text{C}$ )[8]. At  $-18^{\circ}\text{C}$ , acylcarnitines have been shown to be stable for at least 330 days[10].

Q5: What is the primary cause of **hexanoylcarnitine** degradation during storage?

A5: The main degradation pathway is the hydrolysis of the ester bond linking the hexanoyl group to carnitine. This reaction produces free carnitine and the corresponding fatty acid[10][11]. The process is accelerated by elevated temperatures and is more pronounced for short-chain acylcarnitines[10].

## Troubleshooting Guide

Issue 1: I am observing a decrease in **hexanoylcarnitine** concentration and a corresponding increase in free carnitine (C0) in my stored samples.

- Possible Cause: This is a classic sign of sample degradation due to hydrolysis, likely caused by improper storage conditions.
- Troubleshooting Steps:

- Review Storage History: Verify the temperature and duration of storage. Extended time at temperatures above -20°C, especially room temperature, will accelerate hydrolysis[8][10].
- Check Sample pH: Although less common for standard collection tubes, a basic pH can accelerate the hydrolysis of the ester bond[11].
- Future Sample Handling: For future studies, ensure that samples are processed and frozen at -80°C as rapidly as possible after collection. Minimize freeze-thaw cycles.

Issue 2: My **hexanoylcarnitine** measurements are inconsistent across aliquots of the same sample.

- Possible Cause 1: Inconsistent Aliquoting. If samples were not properly mixed before aliquoting, this could lead to variations.
- Possible Cause 2: Differential Exposure. Aliquots may have been exposed to different conditions (e.g., some left on the bench longer than others before freezing).
- Troubleshooting Steps:
  - Standardize Aliquoting Protocol: Always ensure the primary sample is fully thawed and gently vortexed to ensure homogeneity before drawing aliquots.
  - Control Environmental Exposure: Handle all aliquots uniformly. Keep them on ice during processing and transfer them to the freezer simultaneously.
  - Evaluate Freeze-Thaw Cycles: Document the number of freeze-thaw cycles for each aliquot. While some analytes are stable through multiple cycles, it is best practice to minimize them[12].

Issue 3: I see an unexpected increase in a related compound, hexenoylcarnitine (C6:1), in my urine samples after 24 hours at ~9°C.

- Possible Cause: This specific finding has been reported in the literature and may be due to enzymatic or chemical conversion from other metabolites in the urine sample under those specific "cool pack" conditions[7]. It highlights that degradation is not always a simple breakdown and can involve complex interactions within the biological matrix.

- Troubleshooting Steps:
  - Strict Temperature Control: This finding underscores the importance of maintaining stable, low-temperature storage. Storing on cool packs for extended periods (e.g., during shipping) for more than 8 hours should be avoided[7].
  - Baseline Measurement: Always secure a baseline (T0) measurement from a sample that is processed and frozen immediately after collection. This provides a reliable reference point for all other stored aliquots.

## Quantitative Data Presentation

Table 1: Stability of Acylcarnitines in Plasma/Serum

Storage Temperature	Duration	Analyte Group	Observed Change	Citation
-80°C	Up to 5 years	Acylcarnitines	Average decrease of 12.1%	[1]
Frozen (unspecified)	30 days	Acylcarnitines	Considered stable	[2]
Refrigerated	1 hour	Acylcarnitines	Considered stable	[2]
Room Temperature	1 hour	Acylcarnitines	Considered stable	[2]

Table 2: Stability of Acylcarnitines in Urine

Storage Temperature	Duration	Hexanoylcarnitine (or related)	Observed Change	Citation
-20°C & 4°C	Up to 24 hours	Metabolite Profile	No significant changes observed	[7]
~9°C (Cool Pack)	24 hours	Hexenoylcarnitine (C6:1)	Significant increase	[7]
~20°C (Room Temp)	> 8 hours	Metabolite Profile	Significant changes, avoid this condition	[7]
4°C	Up to 48 hours	Metabolite Profile	Stable	[3]
22°C (Room Temp)	Up to 24 hours	Metabolite Profile	Stable	[3]
22°C (Room Temp)	48 hours	Metabolite Profile	Significant changes observed	[3]

Table 3: Stability of Acylcarnitines in Dried Blood Spots (DBS)

Storage Temperature	Duration	Analyte	Observed Change	Citation
-18°C	At least 330 days	Acylcarnitines	Stable	[10]
Room Temperature	> 14 days	Short-chain acylcarnitines	Hydrolyze quicker than long-chain	[10]
4°C then Room Temp	1-4 years	C6-carnitine	Significant decrease	[8]

## Experimental Protocols

### Protocol 1: General Sample Handling for Stability Studies

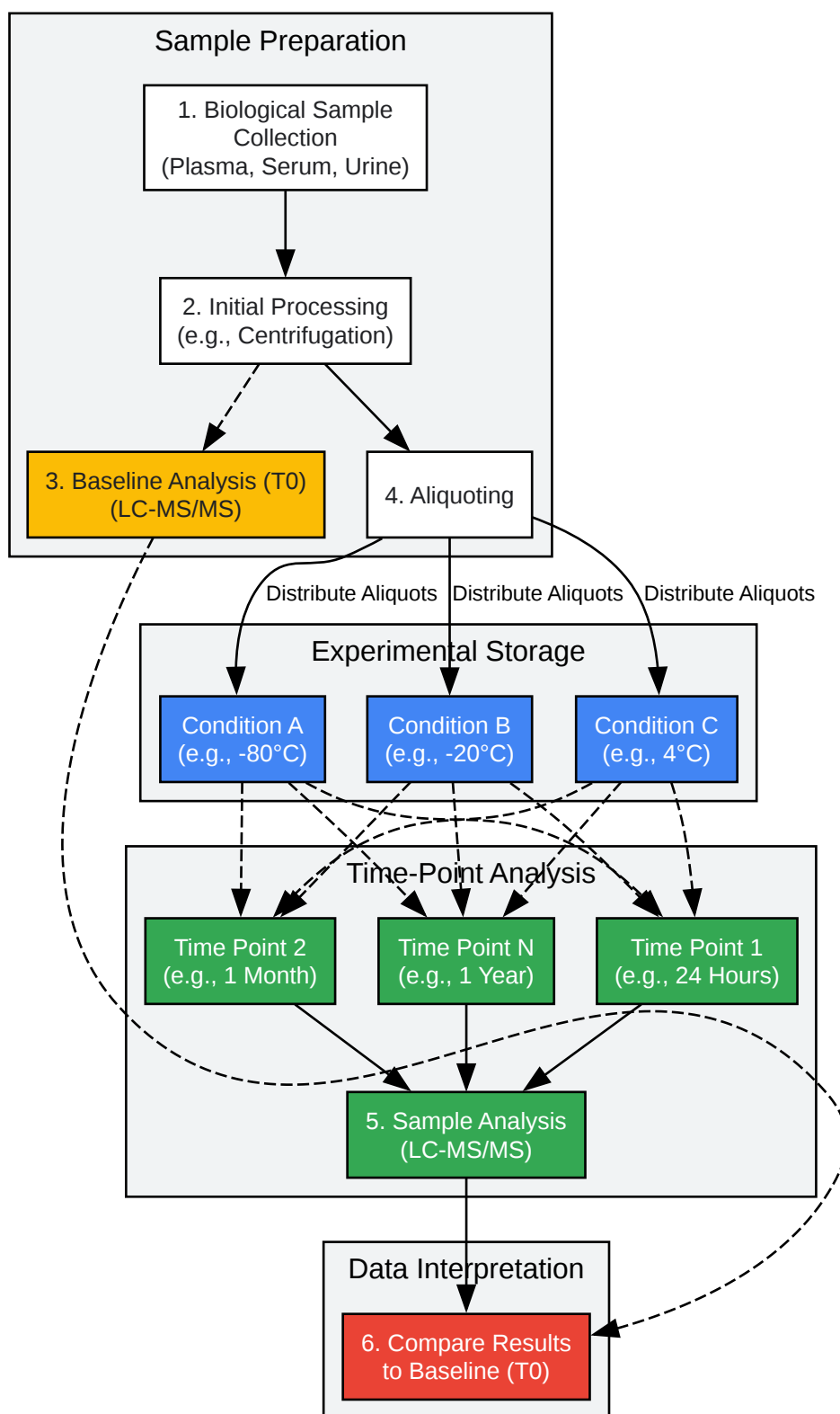
- Collection: Collect biological samples (blood, urine) using standard phlebotomy or collection procedures.
- Initial Processing:
  - Blood: Allow whole blood to clot for serum or use an appropriate anticoagulant (e.g., sodium heparin) for plasma. Centrifuge as soon as possible[2].
  - Urine: Collect a mid-stream sample in a sterile container.
- Baseline Analysis (T0): Immediately after processing, take an aliquot for immediate analysis. This will serve as the baseline concentration.
- Aliquoting: Gently mix the remaining sample pool and distribute equal volumes into appropriately labeled cryovials. This prevents the need for repeated freeze-thaw cycles of the entire sample.
- Storage: Place the aliquots into the designated storage conditions (e.g., -20°C, -80°C, 4°C) for predetermined lengths of time.
- Analysis: At each time point, retrieve one aliquot from each storage condition, thaw appropriately (e.g., at 4°C[13]), and analyze using a validated method like LC-MS/MS.

Protocol 2: Acylcarnitine Extraction from Plasma for LC-MS/MS Analysis This protocol is adapted from a generalized method for biological fluids.[14][15]

- Thawing: Thaw frozen plasma samples at 4°C.
- Precipitation/Extraction: In a microcentrifuge tube, mix 20 µL of plasma with 500 µL of a pre-cooled (-20°C) protein precipitation solution (e.g., isopropyl alcohol containing 0.5% acetic acid).
- Internal Standard: Add 20 µL of a mixed internal standard solution containing deuterated acylcarnitines.
- Sonication: Sonicate the mixture in an ice-bath for 5 minutes to ensure thorough mixing and protein precipitation.

- Centrifugation: Centrifuge the samples at high speed (e.g., 16,000 x g) at 4°C for 10 minutes.
- Supernatant Collection: Carefully transfer the supernatant to a new tube.
- Drying: Dry the supernatant under a stream of nitrogen gas.
- Reconstitution: Reconstitute the dried extract in an appropriate volume (e.g., 40 µL) of the mobile phase (e.g., 90% methanol in water) for LC-MS/MS analysis.

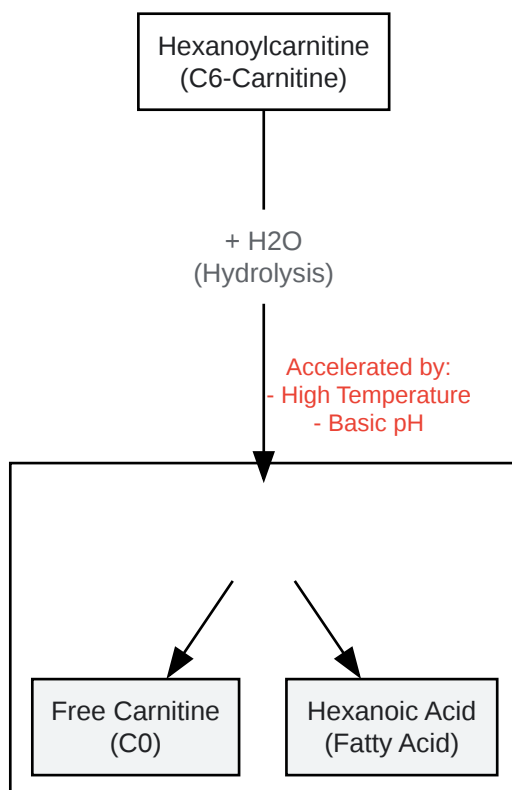
## Visualizations



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Caption: Experimental workflow for assessing the stability of **hexanoylcarnitine**.





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Caption: Primary degradation pathway for **hexanoylcarnitine** during storage.

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## References

- 1. Long-Term Stability of Human Plasma Metabolites during Storage at -80 °C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. wardelab.com [wardelab.com]
- 3. Influence of Storage Conditions and Preservatives on Metabolite Fingerprints in Urine | MDPI [mdpi.com]
- 4. researchgate.net [researchgate.net]

- 5. How Long Can You Hold It? Long-term Urine Biobanking [thermofisher.com]
- 6. Long-term urine biobanking: storage stability of clinical chemical parameters under moderate freezing conditions without use of preservatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Stability of targeted metabolite profiles of urine samples under different storage conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Stability of amino acids, free and acyl-carnitine in stored dried blood spots - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Stability of acylcarnitines and free carnitine in dried blood samples: implications for retrospective diagnosis of inborn errors of metabolism and neonatal screening for carnitine transporter deficiency - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. biochemia-medica.com [biochemia-medica.com]
- 13. lcms.cz [lcms.cz]
- 14. Simultaneously quantifying hundreds of acylcarnitines in multiple biological matrices within ten minutes using ultrahigh-performance liquid-chromatography and tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Stability of Hexanoylcarnitine in biological samples during storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232462#stability-of-hexanoylcarnitine-in-biological-samples-during-storage]

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